

# Proper Disposal of 1-Phenyloxindole: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: 1-Phenyloxindole

Cat. No.: B181609

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For Immediate Reference: In the event of a spill or exposure, consult the Safety Data Sheet (SDS) and follow your institution's emergency procedures.

This document provides essential safety and logistical information for the proper disposal of **1-Phenyloxindole**, a compound frequently used in pharmaceutical development and biological research.<sup>[1]</sup> Adherence to these procedures is critical for ensuring personnel safety and environmental protection.

## Immediate Safety and Handling

Before handling **1-Phenyloxindole**, it is imperative to be familiar with its potential hazards. This chemical is considered hazardous by the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200). It can cause skin and serious eye irritation, and may cause respiratory irritation.

Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Wear safety glasses with side shields or goggles.
- **Skin Protection:** Wear protective gloves and a lab coat. Inspect gloves prior to use and use proper glove removal technique to avoid skin contact.<sup>[2]</sup>
- **Respiratory Protection:** If exposure limits are exceeded or irritation is experienced, NIOSH/MSHA approved respiratory protection should be worn. For nuisance exposures, a

type P95 (US) or type P1 (EU EN 143) particle respirator may be used.[\[2\]](#)

#### In Case of Exposure:

- Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse.
- Inhalation: Remove to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
- Ingestion: Clean mouth with water. Never give anything by mouth to an unconscious person.

## Quantitative Data Summary

The following table summarizes key quantitative data for **1-Phenyloxindole**.

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>11</sub> NO	PubChem <a href="#">[3]</a>
Molecular Weight	209.24 g/mol	PubChem <a href="#">[3]</a>
Melting Point	120-126 °C	Chem-Impex <a href="#">[1]</a>
Water Solubility	74.3 mg/L at 20°C	ChemicalBook <a href="#">[4]</a>
LogP	2.6 at 26°C	ChemicalBook <a href="#">[4]</a>
GHS Hazard Statement	H411: Toxic to aquatic life with long lasting effects	PubChem <a href="#">[3]</a>

## Experimental Protocols: Spill and Waste Management

### Spill Cleanup Protocol

In the event of a **1-Phenyloxindole** spill, follow these steps:

- Evacuate and Ventilate: Ensure adequate ventilation.<sup>[2]</sup> For larger spills, evacuate personnel to a safe area.<sup>[2]</sup>
- Don PPE: Wear appropriate personal protective equipment as outlined above.<sup>[2]</sup>
- Containment: Prevent further leakage or spillage if it is safe to do so. Cover powder spills with a plastic sheet or tarp to minimize spreading.
- Cleanup:
  - Avoid creating dust.<sup>[2]</sup>
  - Mechanically take up the spilled material (e.g., with a scoop or shovel) and place it in a suitable, closed container for disposal.<sup>[2]</sup>
- Decontamination: Clean the contaminated surface thoroughly.
- Waste Disposal: Dispose of the contained spill residue and cleanup materials as hazardous waste according to the procedures below.

## Step-by-Step Disposal Procedure

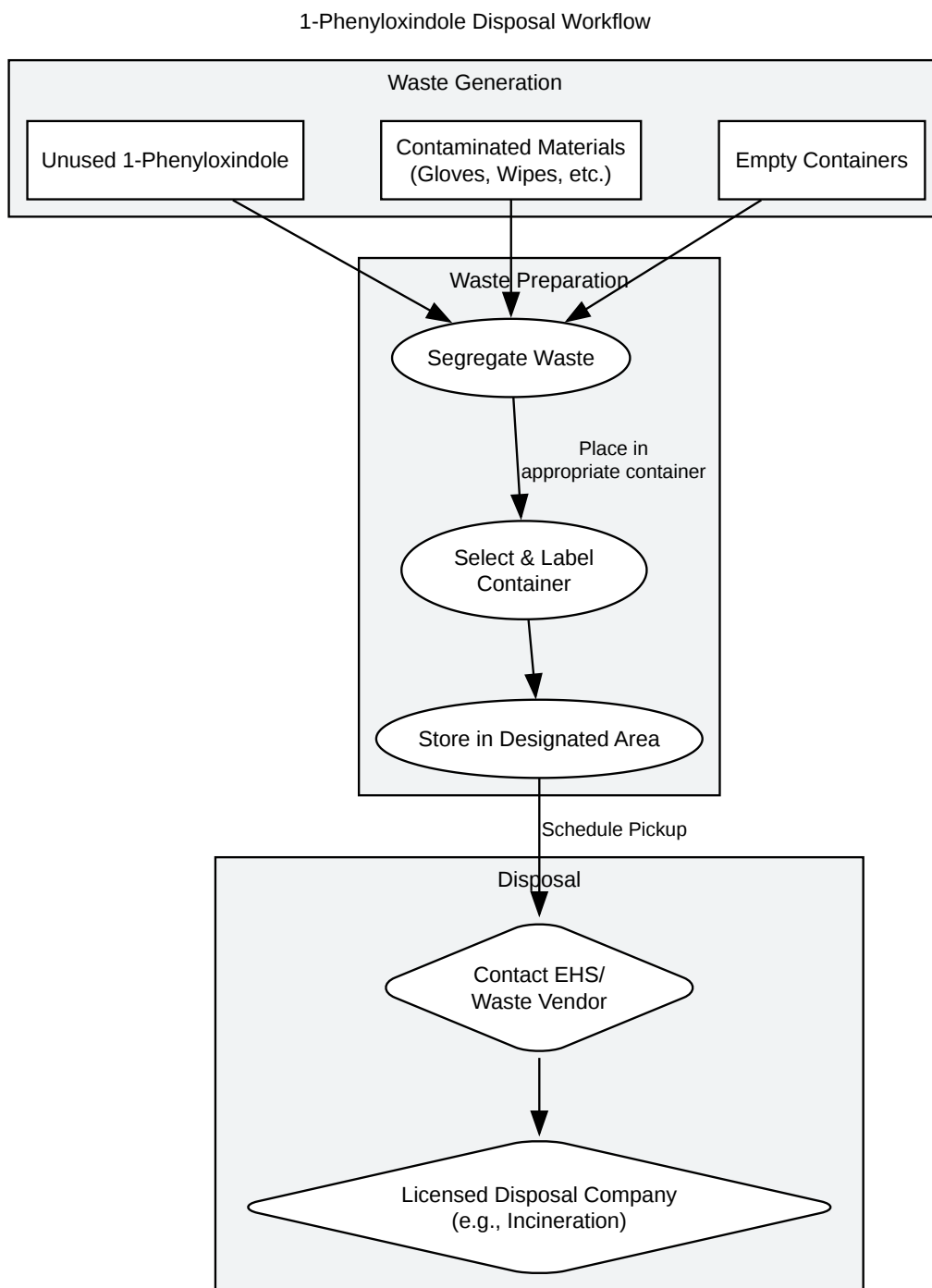
The primary method for the disposal of **1-Phenyloxindole** is to use a licensed professional waste disposal service.<sup>[2]</sup> The following steps outline the process for preparing the waste for collection:

- Waste Segregation:
  - Collect all **1-Phenyloxindole** waste, including unused product, contaminated materials (e.g., absorbent pads, gloves), and empty containers, in a designated hazardous waste container.
  - Do not mix with other waste streams unless compatible and permitted by your institution's waste management plan.
- Container Selection and Labeling:

- Use a suitable, closed container for waste accumulation.<sup>[2]</sup> The container must be in good condition and compatible with the chemical.
- Label the container clearly with "Hazardous Waste," the name "**1-Phenyloxindole**," and any other information required by your institution and local regulations.
- Storage:
  - Store the waste container in a well-ventilated, designated hazardous waste accumulation area.
  - Keep the container tightly closed.
  - Store locked up.
- Arrange for Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) office or the designated waste management provider to schedule a pickup.
  - Provide them with accurate information about the waste material.
- Final Disposal Method:
  - The licensed disposal company will typically handle the final disposal, which may involve incineration in a chemical incinerator equipped with an afterburner and scrubber.<sup>[2]</sup>

Note on Empty Containers: Empty containers should be rinsed with a suitable solvent. The rinsate should be collected and disposed of as hazardous waste. Once thoroughly decontaminated, the container can be disposed of as non-hazardous waste, in accordance with institutional policies.

## Disposal Workflow Diagram



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Caption: Workflow for the proper disposal of **1-Phenyloxindole** waste.

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## References

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